

7-Chlorotryptophan: A Comprehensive Technical Guide

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Compound of Interest

Compound Name: 7-Chlorotryptophan

Cat. No.: B086515

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Introduction

7-Chlorotryptophan is a halogenated derivative of the essential amino acid L-tryptophan. As a non-proteinogenic amino acid, it serves as a valuable chiral building block in the synthesis of complex pharmaceutical compounds and as a tool for studying tryptophan metabolism and its derivatives.^[1] The introduction of a chlorine atom at the 7-position of the indole ring imparts unique physicochemical properties that can influence biological activity, making it a compound of significant interest in drug discovery and biochemical research. This technical guide provides an in-depth overview of **7-Chlorotryptophan**, including its chemical identity, synthesis, and its role in experimental research and drug development.

Chemical and Physical Properties

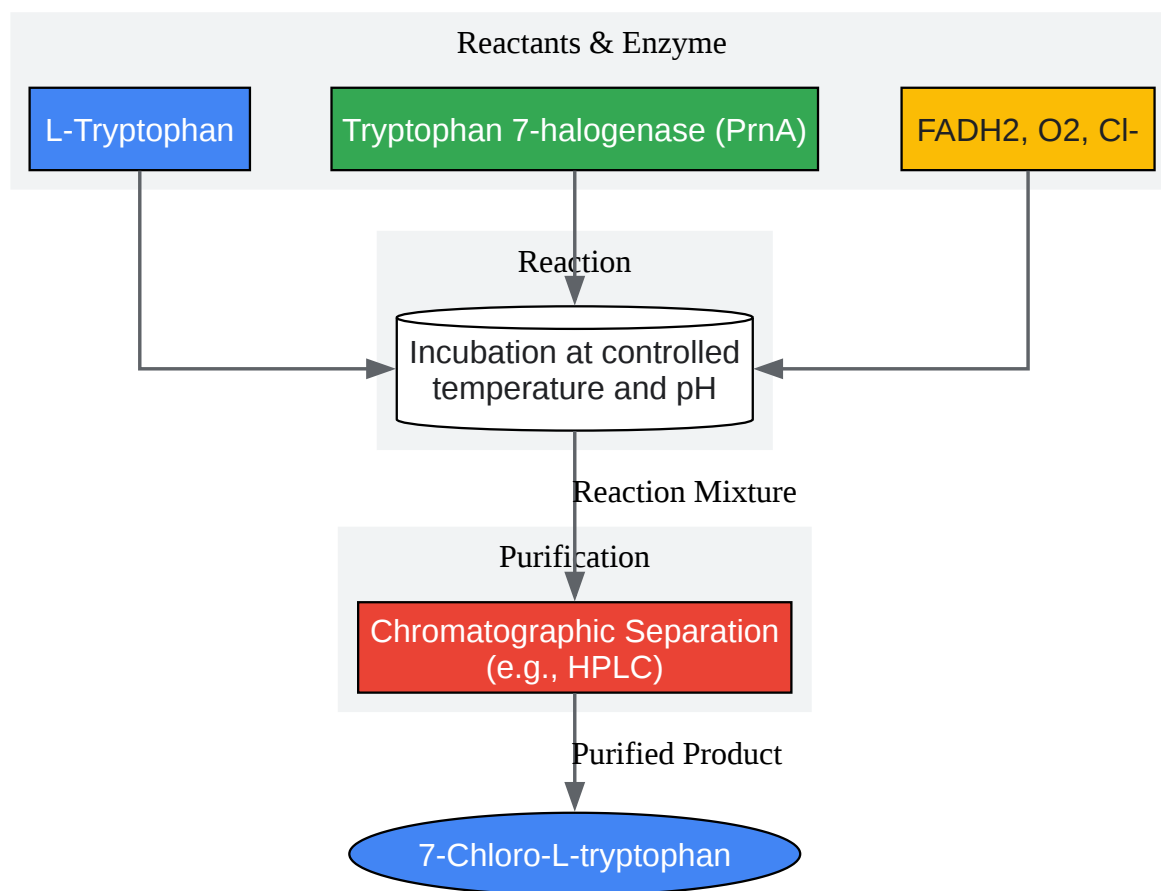
7-Chlorotryptophan is a solid, white to pale yellow, hygroscopic compound.^[2] Its properties are summarized in the table below.

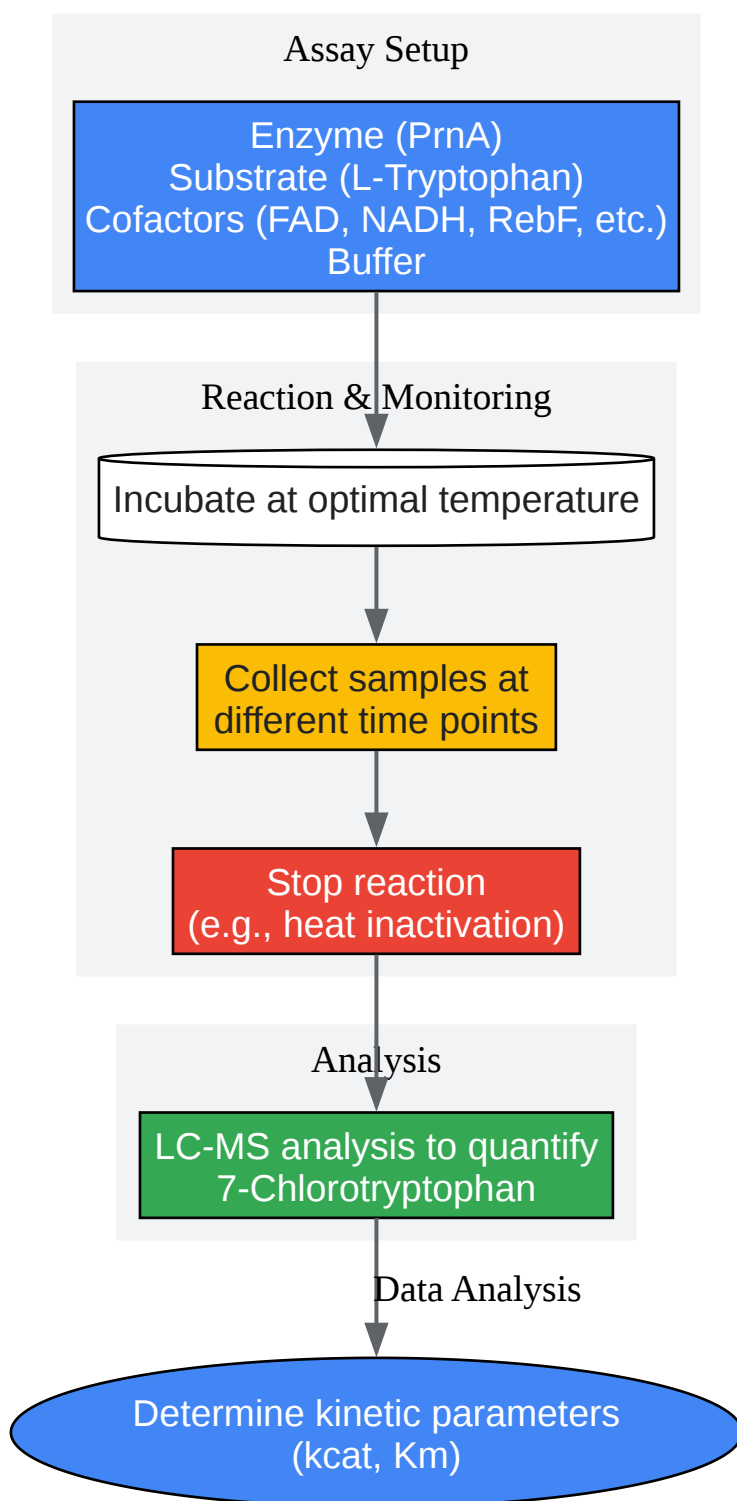
Property	Value	Reference
IUPAC Name	(2S)-2-amino-3-(7-chloro-1H-indol-3-yl)propanoic acid	[3]
CAS Number	73945-46-7 (L-isomer)	[2]
153-97-9 (DL-racemic mixture)	[3][4]	
Molecular Formula	C ₁₁ H ₁₁ ClN ₂ O ₂	[2][3]
Molecular Weight	238.67 g/mol	[2][3]
Melting Point	290-291 °C	[2]
Boiling Point	476.9 ± 45.0 °C (Predicted)	[2]
Density	1.474 ± 0.06 g/cm ³ (Predicted)	[2]
pKa	2.21 ± 0.10 (Predicted)	[2]
Solubility	Slightly soluble in aqueous acid and water (with heating), very slightly soluble in methanol.	[2]
Storage	Store at 2–8 °C under inert gas (nitrogen or argon).	[2]

Synthesis of 7-Chloro-L-tryptophan

The regioselective synthesis of 7-Chloro-L-tryptophan is most effectively achieved through enzymatic catalysis, utilizing the flavin-dependent enzyme Tryptophan 7-halogenase (PrnA). This enzyme facilitates the chlorination of L-tryptophan at the C7 position of the indole ring.

Enzymatic Synthesis Workflow





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References

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- 2. 7-CHLORO-L-TRYPTOPHAN CAS#: 73945-46-7 [m.chemicalbook.com]
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